

XPhos-Pd-G2: A Comprehensive Technical Guide to a Powerful Cross-Coupling Catalyst

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Compound of Interest

Compound Name: XPhos-Pd-G2

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A detailed technical guide on the key properties and characteristics of **XPhos-Pd-G2**, a second-generation Buchwald precatalyst, has been compiled for researchers, scientists, and drug development professionals. This guide provides an in-depth overview of the catalyst's core attributes, experimental protocols for its use in various cross-coupling reactions, and a visual representation of its catalytic cycle.

Core Properties and Characteristics

XPhos-Pd-G2, formally known as Chloro(2-dicyclohexylphosphino-2',4',6'-triisopropyl-1,1'-biphenyl)[2-(2'-amino-1,1'-biphenyl)]palladium(II), is a highly efficient and versatile catalyst for a range of carbon-carbon and carbon-nitrogen bond-forming reactions. Its robust nature and high catalytic activity stem from the unique combination of the bulky and electron-rich XPhos ligand and the palladium(II) center. This structure facilitates the ready formation of the active monoligated Pd(0) species, which is crucial for the catalytic cycle.^{[1][2]}

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	C ₄₅ H ₅₉ CINPPd	
Molecular Weight	786.80 g/mol	
Appearance	Off-white to pale yellow solid	[2]
Melting Point	202-210 °C	
Solubility	Soluble in many common organic solvents such as THF, toluene, and dioxane.	General Knowledge

Catalytic Applications and Performance

XPhos-Pd-G2 is renowned for its exceptional performance in a variety of cross-coupling reactions, most notably the Suzuki-Miyaura and Buchwald-Hartwig amination reactions. Its utility also extends to other significant transformations such as Heck, Negishi, and Sonogashira couplings. The bulky nature of the XPhos ligand allows for the coupling of sterically hindered substrates and promotes high reaction rates and yields, often under mild conditions.

Suzuki-Miyaura Coupling:

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis for the formation of C-C bonds. **XPhos-Pd-G2** has proven to be a highly effective catalyst for this reaction, particularly with challenging substrates like heteroaryl chlorides and sterically demanding aryl halides.

Aryl/Heteroaryl Halide	Boronic Acid/Ester	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
7-chloro-1H-pyrrolo[2,3-c]pyridine	4-fluorophenylboronic acid	K ₃ PO ₄	DMF/EtOH/H ₂ O	100 (MW)	0.5-0.67	90	[1]
7-chloro-1H-pyrrolo[2,3-c]pyridine	Naphthalen-1-ylboronic acid	K ₃ PO ₄	DMF/EtOH/H ₂ O	100 (MW)	0.5	93	[1]
2-Pyrrolyl tosylate	Phenylboronic acid	TBAOH	n-BuOH/H ₂ O	110 (MW)	0.5	85	[3]
p-Tolyl tosylate	Phenylboronic acid	TBAOH	n-BuOH/H ₂ O	110 (MW)	0.5	79	[4]

Buchwald-Hartwig Amination:

This reaction is a powerful tool for the synthesis of arylamines. **XPhos-Pd-G2** facilitates the coupling of a wide range of amines with aryl halides, including challenging aryl chlorides.

Aryl Halide	Amine	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
4-Chlorotoluene	Morpholine	NaOtBu	Toluene	Reflux	6	94	[5]
4-chloro-N,N-dimethylaniline	Methylamine	NaOtBu	Dioxane	100	1	95	[6]
2-Chlorotoluene	Aniline	NaOtBu	Dioxane	100	1	98	[6]

Experimental Protocols

General Procedure for Suzuki-Miyaura Coupling:

A reaction vessel is charged with the aryl or heteroaryl halide (1.0 equiv.), the boronic acid or ester (1.1-1.5 equiv.), and a suitable base such as K_3PO_4 or Cs_2CO_3 (2.0-3.0 equiv.). The vessel is evacuated and backfilled with an inert gas (e.g., argon or nitrogen). The solvent (e.g., dioxane, toluene, or a mixture like DMF/EtOH/H₂O) is added, followed by the **XPhos-Pd-G2** catalyst (typically 1-2 mol%). The reaction mixture is then heated to the desired temperature (often between 80-120 °C) and stirred until the starting material is consumed, as monitored by TLC or GC-MS. Upon completion, the reaction is cooled to room temperature, diluted with a suitable organic solvent, and washed with water and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography.[1]

General Procedure for Buchwald-Hartwig Amination:

In an inert atmosphere glovebox or using Schlenk techniques, a reaction vial is charged with the aryl halide (1.0 equiv.), the amine (1.2 equiv.), a strong base such as sodium tert-butoxide (NaOtBu) or lithium hexamethyldisilazide (LHMDS) (1.4 equiv.), and **XPhos-Pd-G2** (1-2 mol%). The vial is sealed, and the appropriate solvent (e.g., toluene or dioxane) is added. The reaction

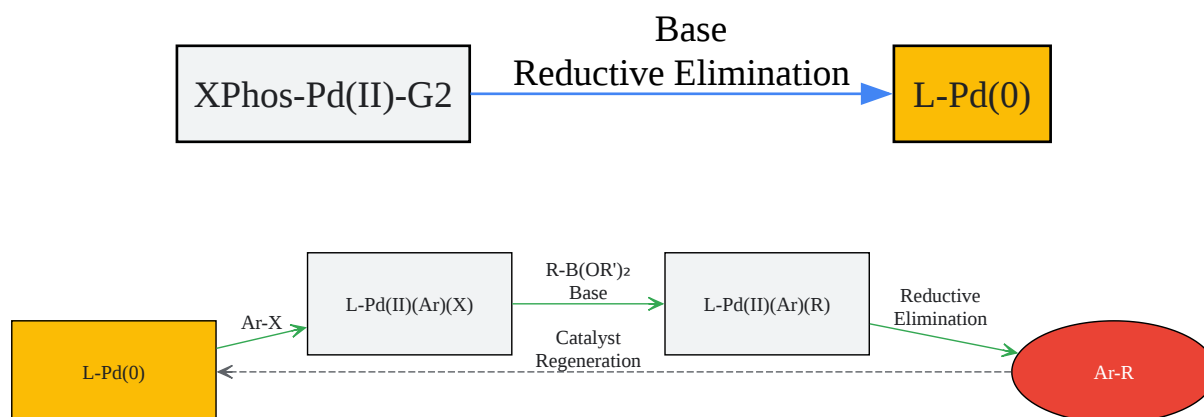
is then heated to the specified temperature (typically 80-110 °C) with stirring for the required time. After cooling to room temperature, the reaction mixture is diluted with an organic solvent and filtered through a pad of celite. The filtrate is concentrated, and the residue is purified by flash chromatography to afford the desired arylamine.[5]

Catalytic Cycle and Mechanism

The efficacy of **XPhos-Pd-G2** lies in its ability to readily generate a highly reactive, monoligated Pd(0) species, which is the active catalyst in the cross-coupling cycle.

Activation of the Precatalyst:

The Pd(II) precatalyst undergoes a reductive elimination process, often facilitated by a base, to form the active L-Pd(0) species (where L = XPhos). This activation step is crucial for initiating the catalytic cycle.



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